

Unraveling Nefazodone Impurity 3-d6: A Technical Overview for Drug Development Professionals

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Compound of Interest

Compound Name: Nefazodone impurity 3-d6

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Nefazodone and its deuterated impurity, **Nefazodone Impurity 3-d6**. While the precise chemical structure of Nefazodone Impurity 3 is not publicly available, this document consolidates all known information regarding its molecular formula and mass, alongside a detailed exploration of the parent compound, its metabolism, and analytical methodologies relevant to its characterization.

Introduction to Nefazodone

Nefazodone is an antidepressant medication, formerly marketed under brand names such as Serzone.^[1] It is a phenylpiperazine derivative and is pharmacologically classified as a serotonin antagonist and reuptake inhibitor (SARI).^[1] Its mechanism of action involves the potent blockade of serotonin 5-HT_{2A} receptors and weak inhibition of serotonin and norepinephrine reuptake.^{[1][2]} Nefazodone is extensively metabolized in the liver, primarily by the cytochrome P450 3A4 (CYP3A4) enzyme, leading to the formation of several active metabolites, including hydroxynefazodone and meta-chlorophenylpiperazine (mCPP).^{[1][3]} Due to rare but severe hepatotoxicity, nefazodone was withdrawn from the market in many countries.^[1]

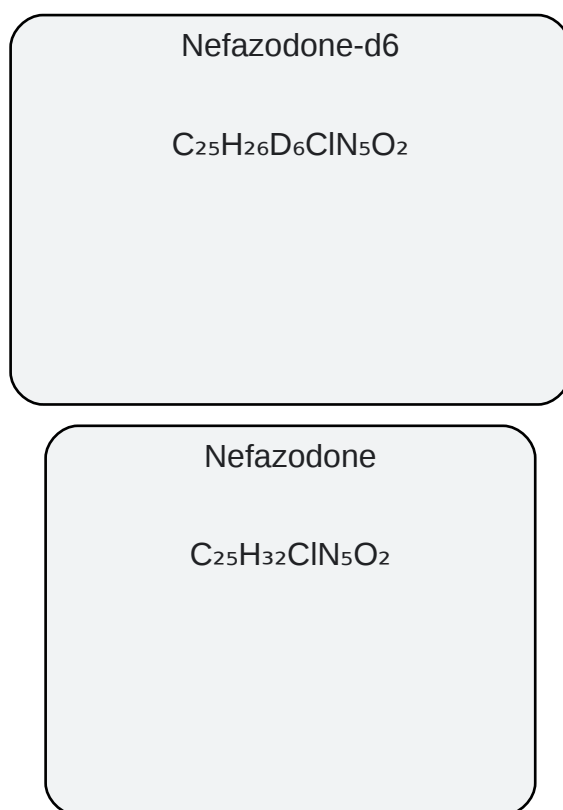
Characterization of Nefazodone and Its Impurities

The analysis of impurities is a critical aspect of drug development and manufacturing to ensure the safety and efficacy of the final pharmaceutical product. Several impurities and related compounds of nefazodone have been identified.

Compound Name	Molecular Formula	Molecular Weight (g/mol)	CAS Number	Notes
Nefazodone	C ₂₅ H ₃₂ ClN ₅ O ₂	470.01	83366-66-9	Active Pharmaceutical Ingredient.[4]
Nefazodone Hydrochloride	C ₂₅ H ₃₃ Cl ₂ N ₅ O ₂	506.47	82752-99-6	Hydrochloride salt of Nefazodone.[5]
Nefazodone Impurity 3	C ₂₇ H ₃₄ N ₆ O ₄	506.61	Not Available	Non-deuterated form of the impurity of interest.[6][7][8]
Nefazodone Impurity 3-d6	C ₂₇ H ₂₈ D ₆ N ₆ O ₄	512.64	Not Available	Deuterated impurity of interest.[6][7][8]
Nefazodone Related Compound A	C ₁₃ H ₁₈ Cl ₂ N ₂ · HCl	309.66 (of HCl salt)	57059-62-8	A known process impurity.[4]
Nefazodone Impurity 2	C ₁₃ H ₁₇ ClN ₂	236.74	141511-00-4	A known impurity.[7][8][9]
Hydroxynefazodone	C ₂₅ H ₃₂ ClN ₅ O ₃	485.01	Not Available	An active metabolite of Nefazodone.[3]
Triazoledione	C ₂₅ H ₃₀ ClN ₅ O ₃	483.99	Not Available	An active metabolite of Nefazodone.[3]
m-Chlorophenylpiperazine (mCPP)	C ₁₀ H ₁₃ ClN ₂	196.68	6640-24-0	An active metabolite of Nefazodone.

Chemical Structures

While the definitive structure of Nefazodone Impurity 3 and its deuterated analog remains proprietary, the structures of the parent compound, Nefazodone, and its commonly synthesized deuterated form, Nefazodone-d6, are well-established. The deuteration in Nefazodone-d6 typically occurs on the propyl chain, a common strategy for creating internal standards for pharmacokinetic studies.



Chemical Structures of Nefazodone and Nefazodone-d6

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Caption: Chemical structures of Nefazodone and its deuterated analog, Nefazodone-d6.

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of the specific, proprietary "**Nefazodone Impurity 3-d6**" are not publicly available. However, a general methodology for the analysis of nefazodone and its related substances is outlined below.

High-Performance Liquid Chromatography (HPLC) for Impurity Profiling:

A reversed-phase HPLC method is typically employed for the quantitative determination of nefazodone and its impurities.

- Column: A C18 column, such as an Inertsil ODS-3V (250 x 4.6 mm, 5 μ m), is often used.[10]
- Mobile Phase: A mixture of an aqueous buffer (e.g., 0.05 M potassium dihydrogen phosphate, pH 3.0), acetonitrile, and methanol is a common mobile phase composition.[10] A typical ratio might be 50:40:10 (v/v/v).[10]
- Detection: UV detection at a wavelength of 254 nm is suitable for the analysis of nefazodone and its related compounds.
- Method Validation: The method should be validated according to ICH guidelines, including specificity, linearity, accuracy, precision, limit of detection (LOD), and limit of quantification (LOQ). For known impurities, LODs and LOQs in the range of 50-100 ng/mL and 150-300 ng/mL, respectively, have been reported.[10]

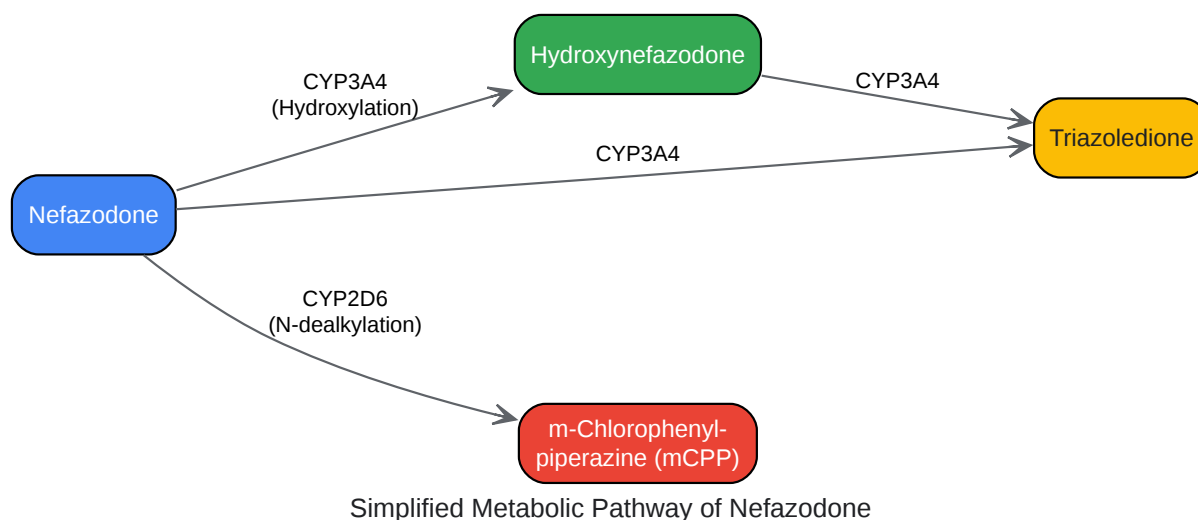
Mass Spectrometry (MS) for Structural Elucidation:

Tandem mass spectrometry (MS/MS) is a powerful tool for the structural characterization of impurities.

- Ionization: Electrospray ionization (ESI) is a common technique for ionizing nefazodone and its metabolites.
- Mass Analyzer: High-resolution mass spectrometers, such as Time-of-Flight (TOF) or Orbitrap analyzers, are used to determine the accurate mass and elemental composition of the impurity.[11]
- Fragmentation Analysis: Collision-induced dissociation (CID) is used to fragment the parent ion of the impurity, and the resulting fragmentation pattern provides valuable information for structural elucidation.

Metabolic Pathways of Nefazodone

Understanding the metabolic fate of a drug is crucial for identifying potential metabolites that may also be present as impurities. The primary metabolic pathways of nefazodone include N-dealkylation, and aliphatic and aromatic hydroxylation.



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Caption: Simplified metabolic pathway of Nefazodone.

Conclusion

While the precise chemical structure of **Nefazodone Impurity 3-d6** is not publicly disclosed, this guide provides the essential known information, including its molecular formula and weight. For drug development professionals, the use of well-characterized reference standards for both the active pharmaceutical ingredient and its impurities is paramount for accurate analytical method development, validation, and quality control. The provided overview of analytical techniques and metabolic pathways for nefazodone serves as a valuable resource for researchers working with this compound and its related substances. It is recommended to source "**Nefazodone Impurity 3-d6**" from a reputable supplier that can provide a comprehensive certificate of analysis.

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